

SGC0946 stability and storage conditions

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Compound Focus: SGC0946

CAS No.: 1561178-17-3

Cat. No.: S543086

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SGC0946 Handling and Storage FAQs

What are the storage conditions for SGC0946? To ensure optimal stability and shelf life, please adhere to the following storage conditions [1] [2] [3]:

Form	Temperature	Stability Duration
Powder	-20°C	3 years [1]
Powder	4°C	2 years [1]
Solution (DMSO)	-80°C	2 years [1]
Solution (DMSO)	-20°C	1 year [1]

The powder should be kept in a **tightly sealed container in a cool, well-ventilated area**, away from direct sunlight and ignition sources [3].

How should I prepare and handle stock solutions?

- Solubility:** **SGC0946** is highly soluble in DMSO. One supplier recommends preparing a 100 mg/mL stock solution (161.66 mM), while another suggests a 50 mg/mL solution (80.83 mM) is achievable with ultrasonication [1] [2].

- **Handling Precautions:** This compound is classified as harmful if swallowed and is very toxic to aquatic life. Always use personal protective equipment, including safety goggles, gloves, and impervious clothing. Avoid generating dust or aerosols and work in a well-ventilated area [3].
- **First Aid:**
 - **Eye contact:** Flush immediately with large amounts of water and call a physician [3].
 - **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing [3].
 - **Ingestion:** Wash out mouth with water. Do **NOT** induce vomiting; call a physician [3].

What should I do if SGC0946 performance seems diminished? If you suspect a loss of activity, first verify that the storage conditions and expiration dates have been strictly followed. The product is stable under recommended storage conditions but is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [3]. Using newly opened, dry DMSO for stock solution preparation is critical, as hygroscopic DMSO can impact solubility and compound stability [1].

Experimental Protocols and Applications

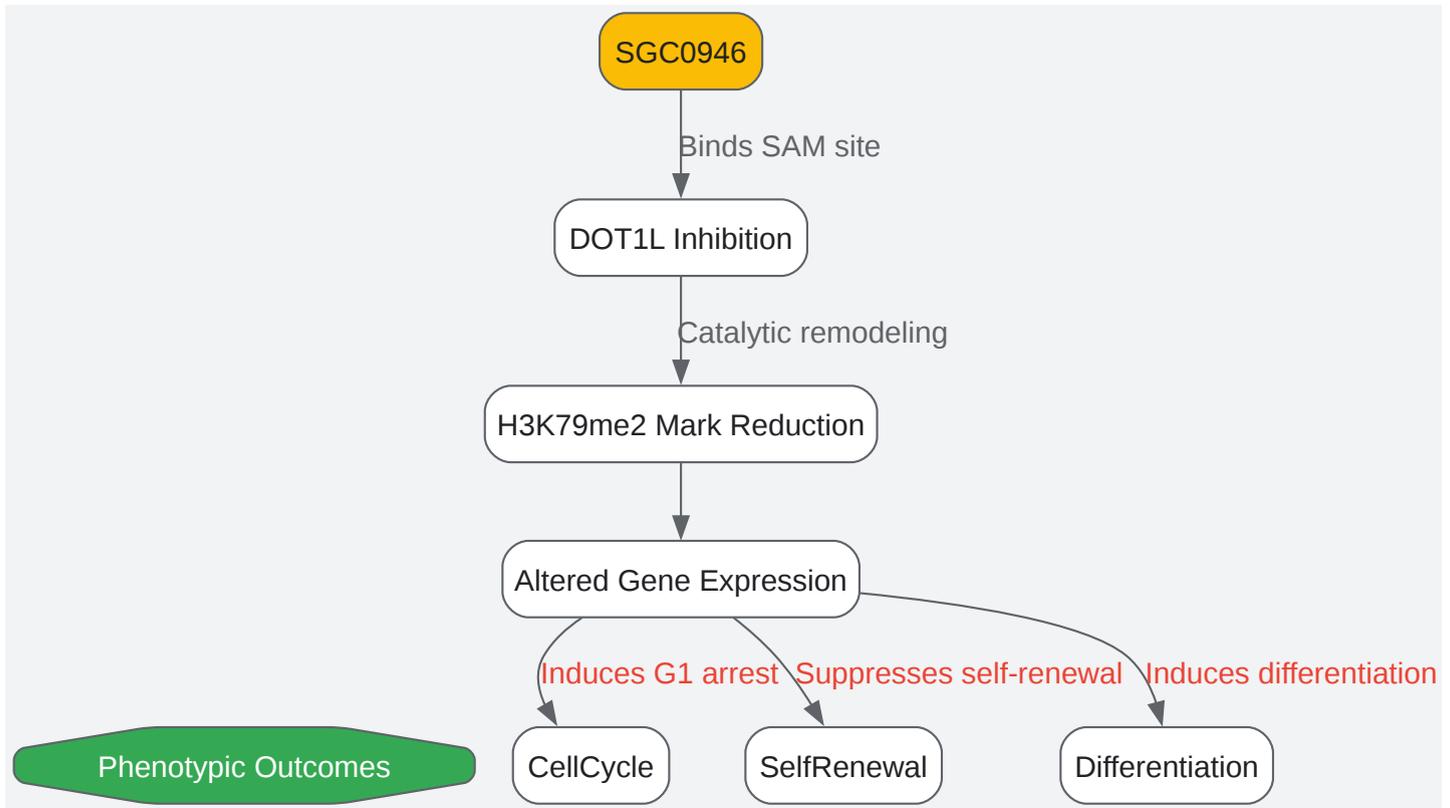
Validated In Vivo Formulation The following formulation has been validated for animal studies and can suppress tumor progression in a mouse orthotopic xenograft model [1] [2]:

Formulation	Concentration	Preparation Notes
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| 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O [1] [2] | 5 mg/mL (8.08 mM) [2] | 1. Dissolve in DMSO. 2. Add PEG300 and mix. 3. Add Tween-80 and mix. 4. Add ddH₂O. Use immediately. |

Mechanism of Action and Key Workflow **SGC0946** is a highly potent and selective inhibitor of the histone methyltransferase **DOT1L**, which is responsible for methylating histone H3 on lysine 79 (H3K79) [1] [2] [4].

The diagram below illustrates the cellular mechanism and a typical workflow for treating cells with **SGC0946**:



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Cellular Mechanism and Workflow of **SGC0946**

Protocol: Assessing H3K79me2 Reduction by Western Blot This is a common method to confirm target engagement in cells [1].

- **Cell Line:** Use a relevant cell line (e.g., Molm13 MLL cells for leukemia research or A431 cells for solid tumors) [1].
- **Treatment:** Treat cells with **SGC0946** at a concentration of **1 μ M** [1].
- **Incubation Time:** Incubate for **3 to 7 days**. A complete inhibition of the H3K79me2 mark may be observed at day 7 [1].
- **Analysis:** Perform Western Blot analysis on cell lysates using an antibody against **H3K79me2**. The blot can be re-probed for total histone H3 as a loading control.

Key Biological Data Summary

The table below summarizes quantitative data for **SGC0946** from published literature:

Parameter	Value	Context / Cell Line	Source
IC ₅₀ (DOT1L)	0.3 nM	Cell-free biochemical assay	[1] [2] [4]
IC ₅₀ (H3K79me2)	2.6 nM	A431 cells (4-day treatment)	[1] [2]
IC ₅₀ (H3K79me2)	8.8 nM	MCF10A cells	[2]
In Vivo Dose	10 mg/kg	Mouse xenograft model (i.p., twice/week)	[1]

Critical Precaution Notes

- Stability in Solution:** The biological activity of the solution prepared for in vivo use is best preserved when used immediately [2].
- Controlled Substance:** Note that one supplier lists **SGC0946** as a controlled substance that may not be available in all territories [1].
- Research Use Only:** This compound is for research purposes only and is not for diagnostic or therapeutic use [1] [2].

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4. SGC0946 [thesgc.org]

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